

# Personal protective equipment for handling Fusicoccin H

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## Compound of Interest

Compound Name: *Fusicoccin H*

Cat. No.: *B1233563*

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## Essential Safety and Handling Guide for Fusicoccin H

This document provides crucial safety and logistical information for the handling and disposal of **Fusicoccin H**. The following procedural guidance is intended for researchers, scientists, and drug development professionals. As specific safety data for **Fusicoccin H** is limited, this guide is based on information for the parent compound, fusicoccin, and established laboratory safety protocols.

## Hazard Identification and Assessment

Fusicoccin is a phytotoxin produced by the fungus *Phomopsis amygdali*.<sup>[1]</sup> It is known to cause wilting in plants by inducing the irreversible opening of stomata.<sup>[2]</sup> While one safety data sheet suggests no particular hazard is associated with the compound, it is prudent to treat **Fusicoccin H** as a potentially hazardous substance due to its biological activity.<sup>[3]</sup> It is not intended for human or veterinary use.<sup>[4]</sup>

Primary Hazards:

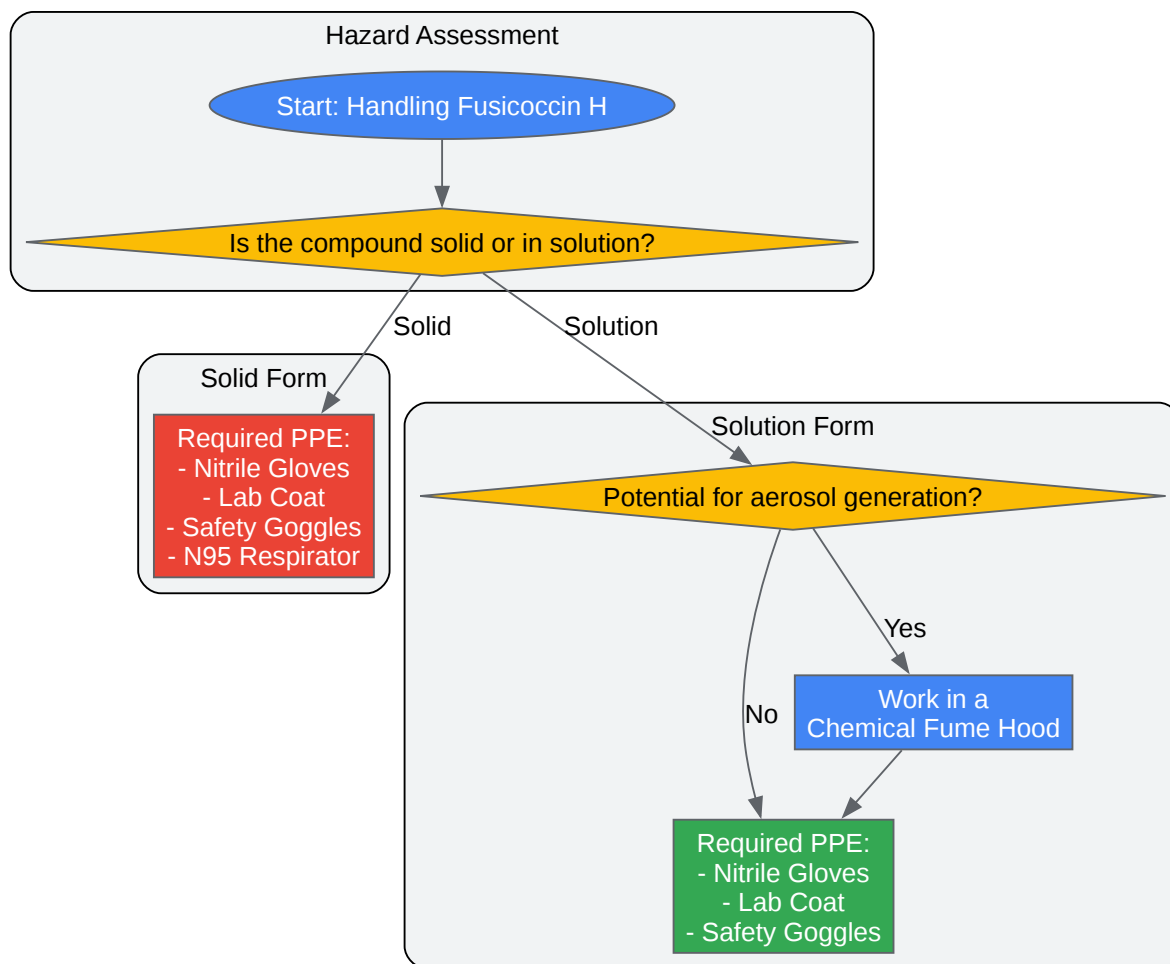
- Contact: Avoid direct contact with skin and eyes.<sup>[3]</sup>
- Inhalation: Avoid inhaling dust or aerosols.
- Ingestion: Do not ingest.

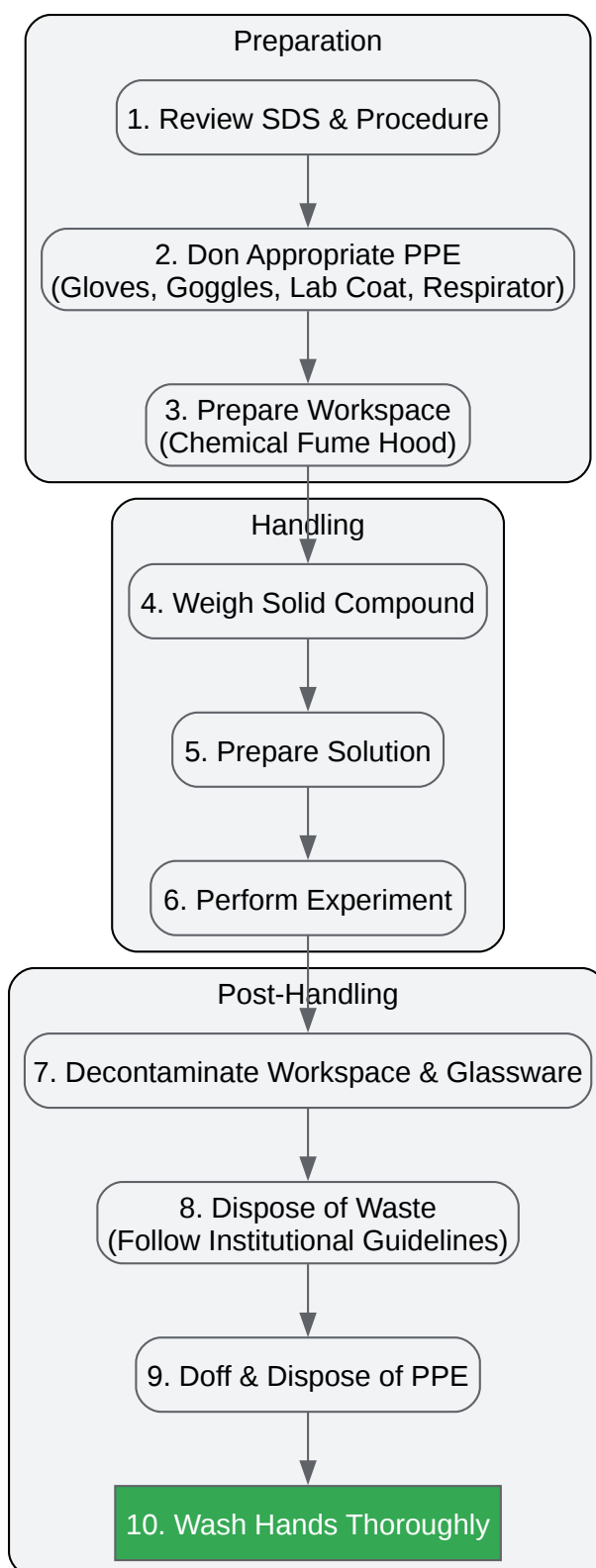
## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following recommendations are based on standard laboratory practices and available safety information for fusicoccin.

Activity	Required PPE
Handling Solid Compound	Chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, lab coat, N95 respirator (or equivalent).
Preparing Solutions	Chemical-resistant gloves, safety goggles or a face shield, lab coat. Work in a chemical fume hood to avoid aerosol inhalation.
Administering to Cultures/Models	Chemical-resistant gloves, lab coat, safety glasses.
Cleaning Spills	Chemical-resistant gloves, safety goggles, lab coat, N95 respirator (for powders).

### PPE Selection Logic for **Fusicoccin H**





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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling Fusicoccin H]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233563#personal-protective-equipment-for-handling-fusicoccin-h]

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